

N-Boc-L-Methionine Sulfoximine: Technical Guide & Application Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Boc-L-Methionine sulfoximine*

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Executive Summary

N-Boc-L-Methionine sulfoximine (N-Boc-MSO) is a protected derivative of L-Methionine sulfoximine (MSO), a potent and irreversible inhibitor of Glutamine Synthetase (GS). While MSO itself is a critical tool in neurobiology and metabolic research for inducing experimental epilepsy and studying nitrogen metabolism, the N-Boc protected form serves a distinct role as a specialized building block in synthetic medicinal chemistry and solid-phase peptide synthesis (SPPS).

The tert-butyloxycarbonyl (Boc) group on the

-amine renders the molecule lipophilic and chemically orthogonal, allowing researchers to incorporate the sulfoximine moiety—a bioisostere of the sulfone and a transition-state mimic—into complex peptide backbones without premature side reactions. This guide details the physicochemical properties, synthesis pathways, and experimental applications of N-Boc-MSO.

Chemical Identity & Structural Analysis[1][2]

Nomenclature and Identifiers[1]

- IUPAC Name: (2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-4-(S-methylsulfonimidoyl)butanoic acid
- Common Name: N-alpha-t-Boc-L-Methionine sulfoximine
- Molecular Formula:
- Molecular Weight: 280.34 g/mol
- SMILES: CC(C)(C)OC(=O)N(=N)=O)C(=O)O
- Key Functional Groups:
 - -Amine Protection: tert-Butyloxycarbonyl (Boc) (Acid-labile).[\[1\]](#)
 - Sulfoximine Center: Chiral sulfur (), consisting of a sulfinyl oxygen and an imino nitrogen ().
 - Carboxylic Acid: Free for coupling or esterification.

Stereochemistry

N-Boc-L-Methionine sulfoximine possesses two chiral centers:

- -Carbon: Fixed in the (S)-configuration (L-isomer) derived from the L-Methionine precursor.
- Sulfur Atom: The sulfoximine sulfur is chiral. Unless stereoselectively synthesized, the product typically exists as a mixture of diastereomers: (2S, S_S)-N-Boc-MSO and (2S, S_R)-N-Boc-MSO.
 - Note: The biological activity of MSO is driven primarily by the ()-isomer at the sulfur center, which mimics the tetrahedral transition state of glutamate phosphorylation.

Physicochemical Properties Table

Property	Value / Description
Appearance	White to off-white crystalline powder
Solubility	Soluble in organic solvents (Methanol, DCM, DMF, DMSO); Low water solubility compared to free MSO.
Melting Point	115–120 °C (Typical for Boc-amino acid derivatives)
Stability	Stable at -20°C. Hygroscopic. Sensitive to strong acids (removes Boc).
pKa (Predicted)	Carboxyl: ~3.8 Sulfoximine NH: ~9.5

Synthesis & Production Protocols

The synthesis of N-Boc-MSO is non-trivial due to the need to introduce the nitrogen onto the sulfur atom (imidation) while preserving the chiral integrity of the amino acid backbone.

Primary Synthesis Route: Metal-Catalyzed Nitrene Transfer

This method uses a protected L-Methionine precursor and transfers a nitrogen species to the sulfur.

Reagents:

- Substrate: N-Boc-L-Methionine (commercially available).
- Nitrene Source: Ammonium carbamate or O-(2,4-dinitrophenyl)hydroxylamine (DPH).
- Oxidant/Catalyst: $\text{PhI}(\text{OAc})$

(PIDA) or Rhodium(II) acetate dimer $[\text{Rh}$

(OAc)

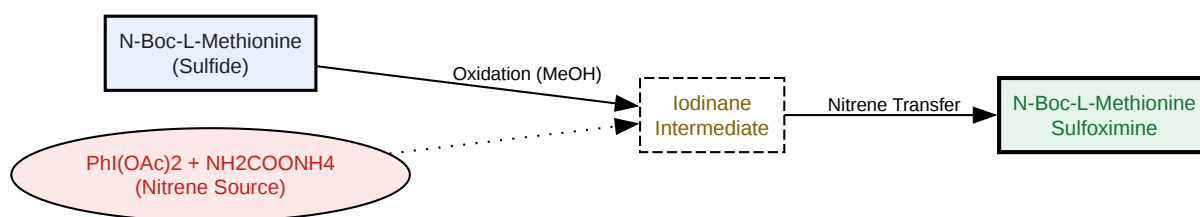
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- Solvent: Methanol (MeOH).[2]

Protocol (Step-by-Step):

- Preparation: Dissolve N-Boc-L-Methionine (1.0 eq) in MeOH (0.1 M concentration).
- Addition: Add Ammonium carbamate (1.5 eq) and $\text{PhI}(\text{OAc})$ (1.2 eq).
- Reaction: Stir at room temperature for 3–6 hours. The reaction proceeds via an in situ generated iodonane intermediate that facilitates nitrene transfer to the sulfur.
- Quenching: Remove solvent under reduced pressure.
- Purification: The crude N-Boc-MSO is purified via flash column chromatography (DCM:MeOH gradient).
- Yield: Typically 60–80%.

Visualization: Synthesis Workflow



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Figure 1: One-pot oxidative imidation of N-Boc-L-Methionine to **N-Boc-L-Methionine Sulfoximine**.

Mechanism of Action & Biological Relevance[2][5][7]

While N-Boc-MSO is the reagent form, its biological relevance lies in its deprotected active metabolite, L-Methionine Sulfoximine (MSO).

Mechanism: Suicide Inhibition of Glutamine Synthetase

MSO acts as a transition-state analogue.^[3] Glutamine Synthetase (GS) normally catalyzes the conversion of Glutamate + ATP + NH

Glutamine + ADP + Pi.^[4]

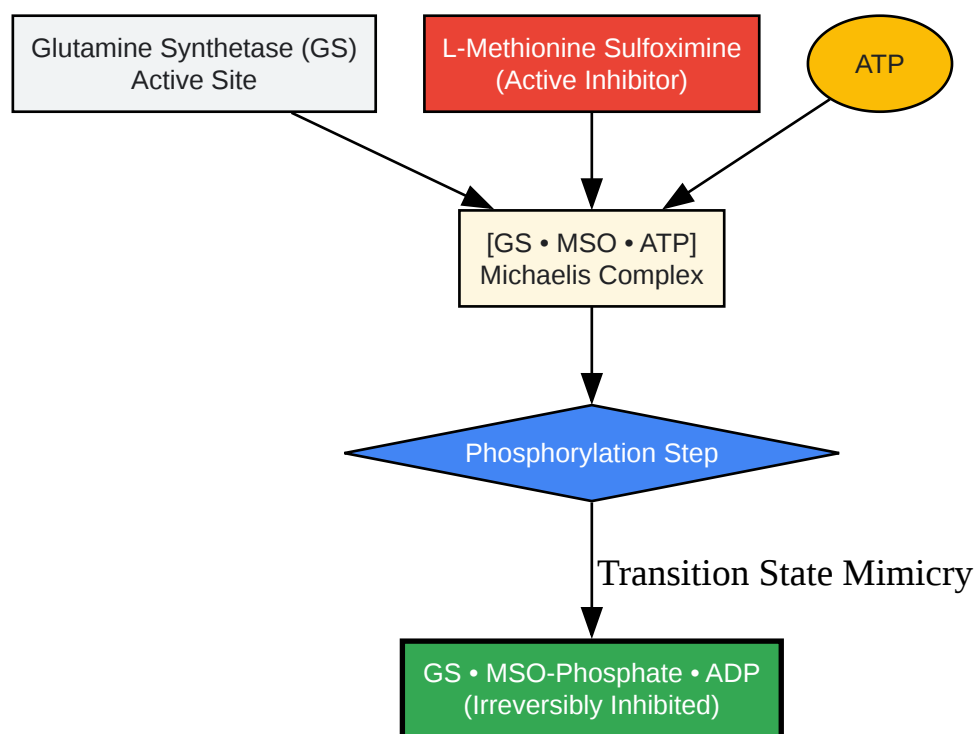
- **Binding:** MSO binds to the glutamate site of GS.
- **Phosphorylation:** GS phosphorylates the sulfoximine nitrogen (mimicking the -phosphate transfer to glutamate).
- **Irreversible Locking:** The resulting MSO-Phosphate binds tightly to the active site, effectively "locking" the enzyme and preventing further turnover.

The Role of the Boc-Group

The N-Boc group renders the molecule biologically inactive against GS in its protected state because the bulky lipophilic group prevents entry into the enzyme's active site.

- **Prodrug Potential:** N-Boc-MSO can be used as a prodrug strategy to improve cellular permeability, relying on intracellular esterases or acidic microenvironments to liberate the active MSO.
- **Peptide Incorporation:** It allows the "warhead" (sulfoximine) to be inserted into peptide-based drugs targeting specific tissues, reducing systemic toxicity associated with free MSO.

Visualization: GS Inhibition Pathway



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Figure 2: Mechanism of irreversible inhibition of Glutamine Synthetase by MSO.

Applications in Drug Discovery & Peptide Synthesis

Solid-Phase Peptide Synthesis (SPPS)

N-Boc-MSO is compatible with Boc-chemistry SPPS.

- Coupling: Standard carbodiimide (DCC/DIC) or phosphonium (PyBOP) coupling reagents can be used to attach the carboxyl group to the resin or growing peptide chain.
- Deprotection: The Boc group is removed with Trifluoroacetic acid (TFA).[5]
 - Critical Note: The sulfoximine nitrogen is nucleophilic. During TFA deprotection, it is generally stable, but care must be taken if strong alkylating agents are present in the cleavage cocktail.

Bioorthogonal Chemistry

Recent research utilizes the sulfoximine nitrogen (

) as a handle for further functionalization.[2][6]

- N-Arylation: The free sulfoximine nitrogen can undergo copper-catalyzed cross-coupling with aryl boronic acids (Chan-Lam coupling) to create N-functionalized sulfoximines within a peptide chain. This allows for the creation of diverse libraries of GS inhibitors or structural probes.

Handling, Stability & Safety

Storage Protocol

- Temperature: Store at -20°C for long-term stability.
- Atmosphere: Store under inert gas (Argon or Nitrogen) to prevent moisture absorption.
- Container: Amber glass vials to protect from light (though not strictly photo-labile, it is good practice for sulfur compounds).

Safety Hazards

- Toxicity: While N-Boc-MSO is less toxic than free MSO due to lower bioavailability/activity, it should be handled as a potential neurotoxin. Free MSO causes convulsions by depleting brain glutamine.
- PPE: Wear nitrile gloves, safety goggles, and use a fume hood to avoid inhalation of dust.
- First Aid: In case of contact, wash with copious water. If inhaled, move to fresh air immediately.

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- To cite this document: BenchChem. [N-Boc-L-Methionine Sulfoximine: Technical Guide & Application Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8186194/docs#n-boc-l-methionine-sulfoximine-technical-guide-application-protocol\]](https://www.benchchem.com/product/b8186194/docs#n-boc-l-methionine-sulfoximine-technical-guide-application-protocol)

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